

sarolaner storage conditions powder stability data

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Compound Focus: Sarolaner

CAS No.: 1398609-39-6

Cat. No.: S542504

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Sarolaner Powder Storage & Handling

For the solid (powder) form of **Sarolaner**, the recommended storage conditions are as follows [1]:

Form	Storage Condition	Note
Solid (Powder)	4°C, sealed storage, away from moisture	To maintain stability of the powder itself.

For preparing stock solutions, use the protocols below to ensure compound stability [1]:

Solution Form	Storage Condition	Stability Duration
Stock Solution in DMSO	-80°C	6 months
Stock Solution in DMSO	-20°C	1 month (sealed, away from moisture)

Experimental Protocol for Stock Solution Preparation

Here is a detailed methodology for preparing **Sarolaner** stock solutions based on the manufacturer's instructions [1]:

- **Reconstitution:** Prepare the stock solution by dissolving **Sarolaner** powder in DMSO. The typical stock concentration is 75 mg/mL.
- **Aliquoting:** Upon preparation, aliquot the stock solution into smaller, single-use vials to minimize repeated freeze-thaw cycles and prevent moisture absorption.
- **Storage:** Store the aliquots at either -80°C (for long-term storage up to 6 months) or -20°C (for short-term storage up to 1 month). Ensure vials are tightly sealed.
- **Usage:** When needed, thaw aliquots at room temperature and use immediately. Gently vortex if necessary. Avoid repeated freezing and thawing of the same aliquot.

Analytical Method for Stability Assessment

While specific stability data is not available, you can monitor **Sarolaner** stability in solution using this validated Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method [2].

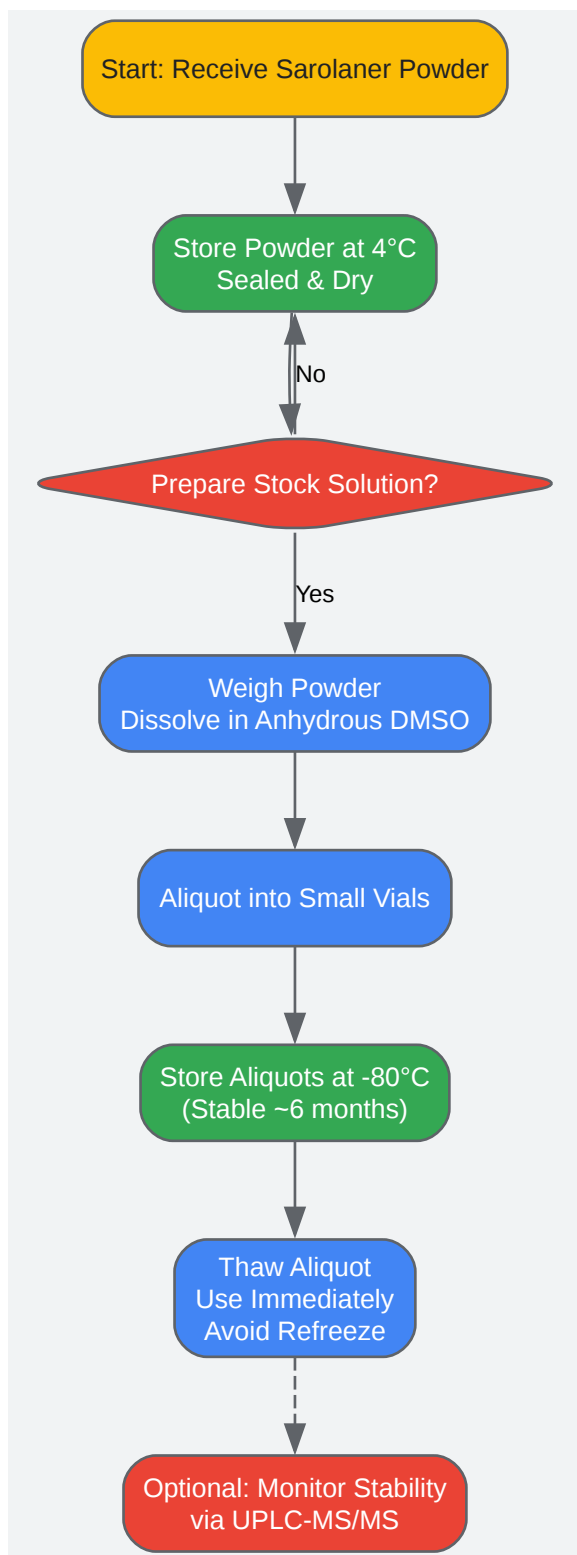
- **Instrumentation:** Acquity UPLC system coupled to a XEVO TQ-XS triple quadrupole tandem mass spectrometer.
- **Chromatography:**
 - **Column:** Acquity HSS T3 (1.8 μ m, 2.1 \times 100 mm)
 - **Mobile Phase:**
 - **A:** 0.1% formic acid in acetonitrile
 - **B:** 0.1% formic acid in water
 - **Gradient Elution:** | Time (min) | Flow Rate (mL/min) | % Mobile Phase A | | :--- | :--- | :--- | | 0.00 | 0.35 | 35.0 | | 2.70 | 0.35 | 28.0 | | 3.00 | 0.35 | 0.0 | | 3.50 | 0.35 | 35.0 |
 - **Column Temperature:** 35°C
 - **Injection Volume:** 1 μ L
- **Mass Spectrometry:**
 - **Ionization Mode:** Electrospray Ionization (ESI), positive
 - **Sarolaner Precursor Ion (m/z):** 581.03
 - **Product Ions (m/z):** 457.0 (quantification), 415.9 (confirmation)

Key Stability Considerations & Troubleshooting

- **Moisture is Critical:** **Sarolaner**'s stability is highly dependent on protection from moisture. Always handle the powder and solutions in a dry environment and ensure containers are sealed immediately after use [1].
- **DMSO Impact:** Be aware that DMSO quality and age can significantly impact solubility and stability. Always use fresh, high-quality, anhydrous DMSO for preparing stock solutions [1].
- **Stability Data Gap:** The available search results do not provide definitive data on the compound's shelf life under the recommended storage conditions or its solution stability at various pH levels and temperatures. This data would typically come from the manufacturer's rigorous internal stability studies.

Experimental Workflow for Handling **Sarolaner**

The following diagram summarizes the key steps for handling **Sarolaner** in a laboratory setting:



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References

1. Sarolaner (PF-6450567) | Broad-spectrum Ectoparasiticide [[medchemexpress.com](https://www.medchemexpress.com)]

2. A novel method for the determination of isoxazoline ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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